Navigating the Landscape of Chloro-Methoxypyrimidines: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-4-methoxypyrimidine*
CAS No.:	*114969-94-7*
Cat. No.:	*B054106*

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Central Isomers in Focus: 2-Chloro-4-methoxypyrimidine and 4-Chloro-5-methoxypyrimidine

The pyrimidine scaffold is a cornerstone in medicinal chemistry and drug development, forming the core of numerous biologically active molecules. Among its vast array of derivatives, chloro-methoxypyrimidines serve as versatile building blocks for the synthesis of complex molecular architectures. This technical guide provides an in-depth overview of the nomenclature, properties, synthesis, and biological significance of key chloro-methoxypyrimidine isomers, with a particular focus on 2-chloro-4-methoxypyrimidine and 4-chloro-5-methoxypyrimidine, due to the prevalence of information on these compounds. While the specific isomer **5-chloro-4-methoxypyrimidine** is less commonly documented, the insights into its related structures offer valuable guidance for researchers in this field.

IUPAC Nomenclature and Chemical Properties

The precise naming of substituted pyrimidines is dictated by the International Union of Pure and Applied Chemistry (IUPAC) nomenclature rules, which prioritize the numbering of the heterocyclic ring to give the lowest possible locants to substituents.

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The IUPAC name for the compound with a chloro group at position 2 and a methoxy group at position 4 is 2-chloro-4-methoxypyrimidine.[1] Similarly, a compound with a chloro group at position 2 and a methoxy group at position 5 is named 2-chloro-5-methoxypyrimidine.

A summary of the key chemical and physical properties for commercially available chloro-methoxypyrimidine isomers is presented in Table 1.

Property	2-Chloro-4-methoxypyrimidine	2-Chloro-5-methoxypyrimidine
CAS Number	22536-63-6	22536-65-8
Molecular Formula	C5H5ClN2O	C5H5ClN2O
Molecular Weight	144.56 g/mol	144.56 g/mol
Appearance	White to yellow crystalline powder[2]	Solid
Melting Point	54-57 °C[2]	Not specified
Boiling Point	96-97 °C at 18 Torr[2]	Not specified
SMILES String	COc1ccnc(Cl)n1	COc1cnc(Cl)nc1
InChI Key	BDXYNMVQMBCTDB-UHFFFAOYSA-N	RSUBGBZOMBTDTI-UHFFFAOYSA-N

Synthesis and Experimental Protocols

The synthesis of chloro-methoxypyrimidines often involves the manipulation of multi-functionalized pyrimidine precursors. A common strategy involves the chlorination of dihydroxypyrimidines followed by selective methoxylation, or vice versa.

General Synthesis of 2,4-dichloro-5-methoxypyrimidine

A patented method for the preparation of 2,4-dichloro-5-methoxypyrimidine highlights a typical synthetic approach that can be adapted for other isomers.[3][4]

Experimental Protocol:

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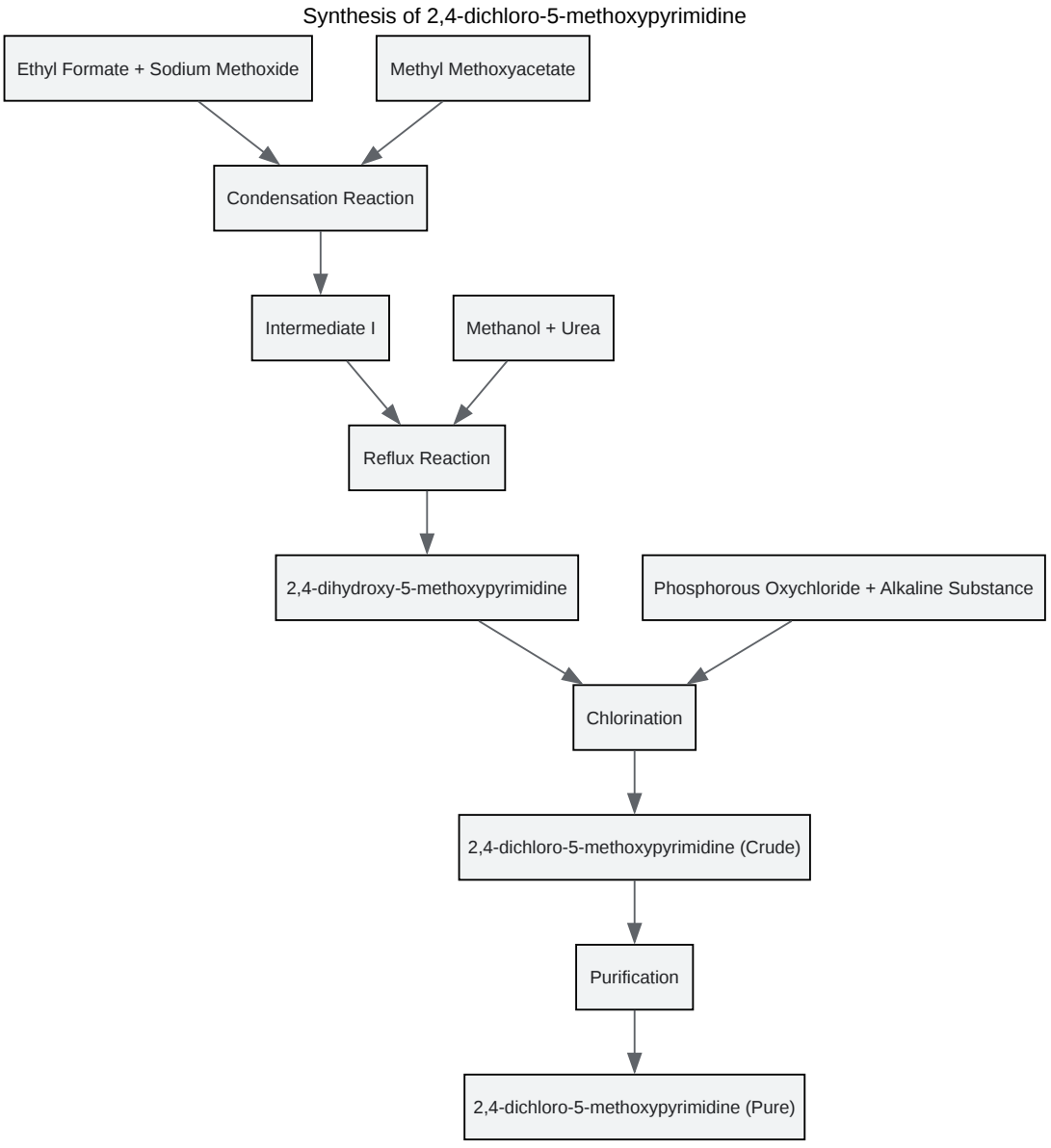
- Preparation of 2,4-dihydroxy-5-methoxypyrimidine: This intermediate is synthesized through a condensation reaction. Ethyl formate and solid sodium methoxide are reacted, and then methyl methoxyacetate is added to yield a compound which is subsequently reacted with methanol and urea.[4]

- Chlorination: The resulting 2,4-dihydroxy-5-methoxypyrimidine is then subjected to chlorination. In a nitrogen-purged reaction system, the dihydroxy pyrimidine, a solvent, and phosphorous oxychloride are combined. An alkaline substance is added, and the mixture is heated to reflux.[3]

- Workup and Purification: After the reaction is complete, a quenching and aftertreatment process is carried out to isolate the crude 2,4-dichloro-5-methoxypyrimidine, which is then purified.[3][4]

This synthetic pathway is illustrated in the following workflow diagram:

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Caption: Synthetic workflow for 2,4-dichloro-5-methoxypyrimidine.

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Role in Drug Discovery and Biological Activity

Pyrimidine derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and antitumor effects.[5][6] The chloro and methoxy substituents on the pyrimidine ring of chloro-methoxypyrimidines offer reactive sites for further chemical modifications, making them valuable intermediates in the synthesis of novel drug candidates.[1]

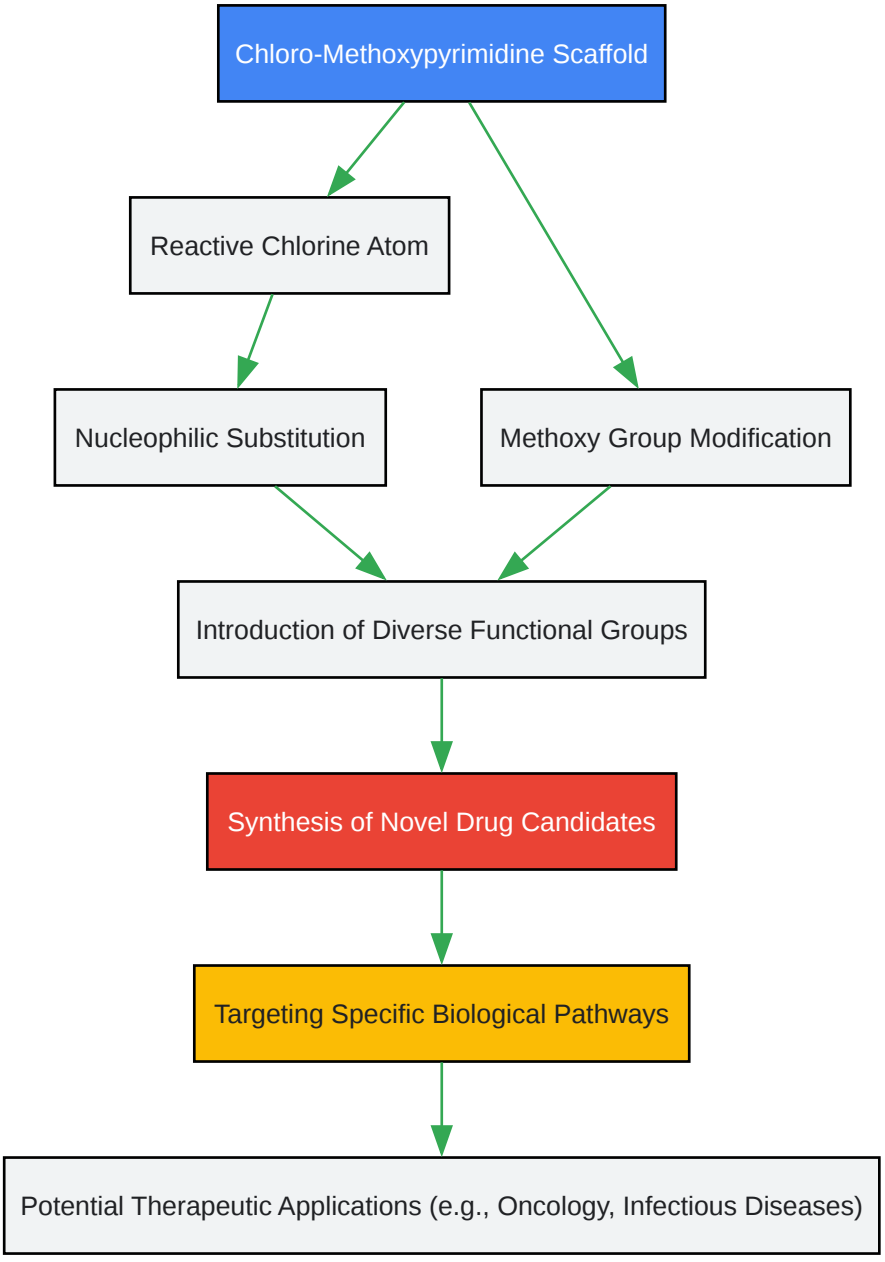
The strategically placed chlorine atom can be readily displaced by nucleophiles, allowing for the introduction of various functional groups. This versatility is crucial in the development of compounds targeting a range of diseases, from oncology to infectious diseases.[1]

While specific signaling pathways directly modulated by simple chloro-methoxypyrimidines are not extensively detailed in the available literature, their incorporation into larger, more complex molecules can lead to potent biological effects. For instance, a complex molecule containing a 5-chloro-4-methoxypyridine core has been identified as a highly selective inhibitor of the monocarboxylate transporter 4 (MCT4), a protein involved in tumor metabolism.[7] This highlights the potential for substituted pyrimidines and pyridines to serve as scaffolds for targeted therapies.

The logical relationship for the utility of these compounds in drug discovery can be visualized as follows:

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Utility of Chloro-Methoxypyrimidines in Drug Discovery



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- To cite this document: BenchChem. [Navigating the Landscape of Chloro-Methoxypyrimidines: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054106/docs#navigating-the-landscape-of-chloro-methoxypyrimidines-a-technical-guide-for-researchers]

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